

Barium Chlorate: Key Properties & Hazards

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Compound Focus: Barium chlorate

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Before beginning any experiment, understanding the fundamental properties and dangers of the chemicals involved is crucial. The table below summarizes this information for **barium chlorate** [1].

Property	Specification / Value
Chemical Name	Barium Chlorate
Chemical Formula	Ba(ClO ₃) ₂ (anhydrous), Ba(ClO ₃) ₂ ·H ₂ O (monohydrate)
Molar Mass	304.22 g/mol (anhydrous), 322.24 g/mol (monohydrate)
Appearance	White crystalline solid
Major Hazard	Strong oxidizer, toxic (soluble barium salt)
Toxicity	LD ₅₀ (oral, rat): 500.1 mg/kg; irritant, can cause methemoglobinemia
Key Use	Produces vibrant green color in pyrotechnic compositions

Primary Safety Advisory: **Barium chlorate** is **toxic** and a **strong oxidizer** [2] [1]. It can be explosive upon strong impact and has been reported to self-ignite under specific conditions, such as when wet stars are dried in the sun [1]. Always use appropriate personal protective equipment (PPE) and conduct a thorough risk assessment before starting work.

Synthesis Methods & Protocols

Here are two common methods for synthesizing **barium chlorate**. The choice between them often depends on the required purity, particularly regarding the absence of sodium ions, which can impair color quality in pyrotechnic applications [2] [1].

Method 1: Double Displacement Reaction

This is a common preparation method, though it can lead to sodium contamination.

- **Principle:** A double replacement reaction between barium chloride and sodium chlorate [1].
 - **Reaction:** $\text{BaCl}_2 + 2 \text{NaClO}_3 \rightarrow \text{Ba}(\text{ClO}_3)_2 + 2 \text{NaCl}$
- **Procedure:**
 - Mix aqueous solutions of barium chloride (BaCl_2) and sodium chlorate (NaClO_3).
 - Concentrate and cool the resulting mixture.
 - **Barium chlorate**, which has lower solubility compared to sodium chloride, will precipitate out.
 - Collect the crystals via filtration.
- **Troubleshooting/FAQ:**
 - **Q: The final product is contaminated with sodium ions. How does this affect the application, and how can it be avoided?**
 - **A:** Sodium contamination imparts a strong yellow flame that can overpower the desired green color from barium. For a purer product, use the electrolysis method or an alternative non-electrolytic route [2].

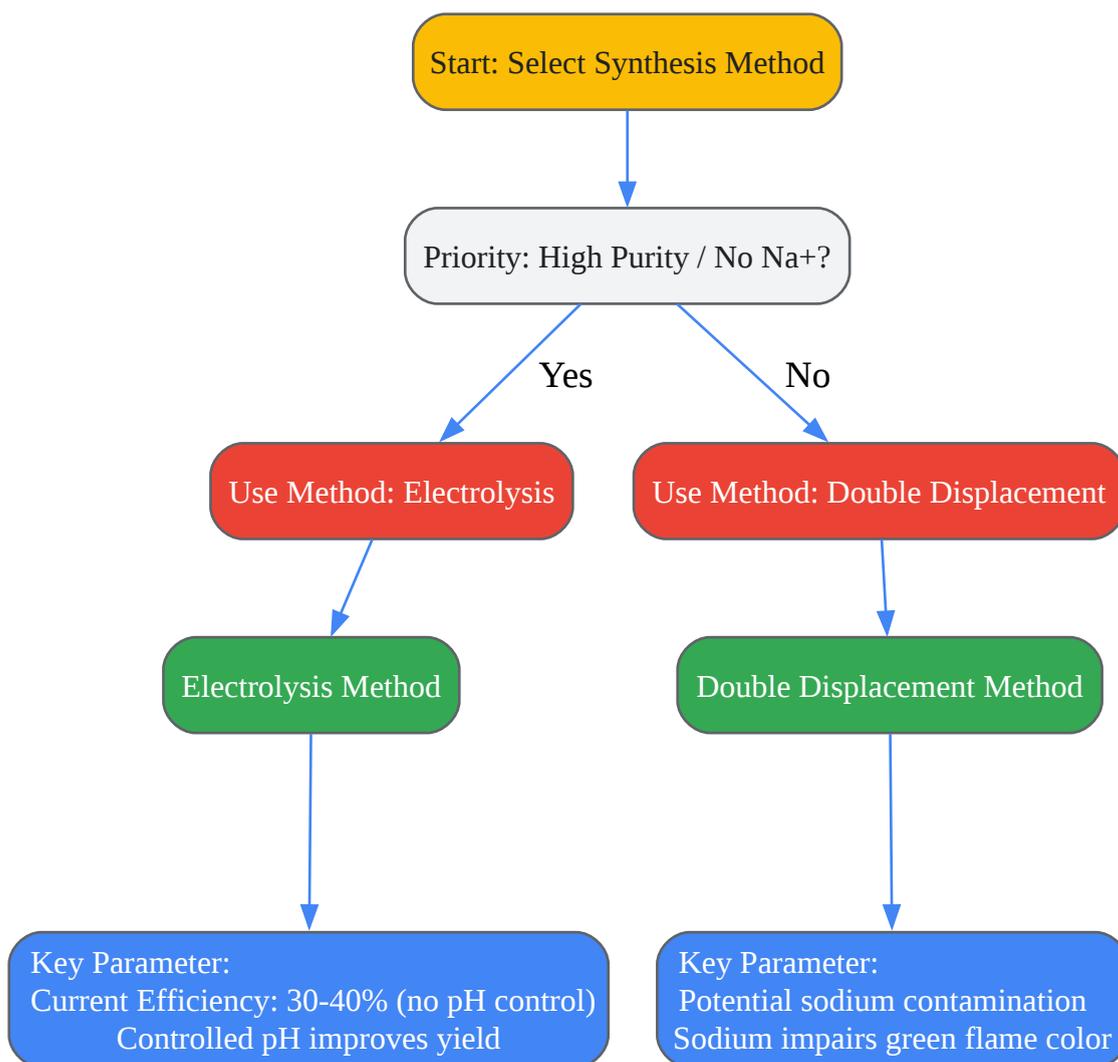
Method 2: Electrolysis of Barium Chloride

This method can produce sodium-free **barium chlorate**.

- **Principle:** Direct electrolysis of a barium chloride solution [2] [1].
 - **Overall Reaction:** $\text{BaCl}_2 + 6 \text{H}_2\text{O} \rightarrow \text{Ba}(\text{ClO}_3)_2 + 6 \text{H}_2$
- **Procedure:**
 - Prepare an electrolyte solution with about 40g of $\text{BaCl}_2 \cdot 2\text{H}_2\text{O}$ per 100 mL of water [2].
 - Run the electrolytic cell for the required time.
 - The current efficiency is typically 30-40% without pH control [2].
 - Evaporate the cell liquor until crystals form and harvest the **barium chlorate** crop.
- **Troubleshooting/FAQ:**
 - **Q: What is the expected current efficiency, and how can it be improved?**

- **A:** The current efficiency is relatively low (30-40%) without controlling the pH. Implementing pH control is key to improving this efficiency [2].

The following workflow outlines the decision process for selecting a synthesis method:



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Hazard and Environmental Information

- **Health Effects:** Exposure can cause irritation to the skin, eyes, and respiratory tract. Upon ingestion, symptoms include nausea, vomiting, diarrhea, and abdominal pain. A serious risk is methemoglobinemia, a condition that reduces the blood's ability to carry oxygen [1].
- **Environmental Impact:** **Barium chlorate** is **very harmful to aquatic organisms**. Proper disposal procedures must be followed in accordance with local and federal regulations [1].

Key Considerations for Researchers

The search results indicate that direct and explicit protocols for pH control in $\text{Ba}(\text{ClO}_3)_2$ reactions are not readily available in the public domain. The primary source mentions that pH control is a factor in the efficiency of the electrolysis method but does not provide specific parameters [2].

For your continued research, you may need to:

- Consult specialized chemical engineering or electrochemistry handbooks.
- Explore patent databases for detailed industrial processes.
- Conduct empirical studies to determine the optimal pH range for your specific experimental setup.

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References

1. Barium chlorate [en.wikipedia.org]
2. Barium Chlorate [chlorates.exrockets.com]

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